

Safeguarding Your Laboratory: Proper Disposal of 3-Iodo-2-methylpyridine

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Compound of Interest

Compound Name: **3-Iodo-2-methylpyridine**

Cat. No.: **B088220**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. **3-Iodo-2-methylpyridine**, a key reagent in various synthetic processes, requires careful management due to its hazardous properties. This guide provides essential, immediate safety and logistical information for its proper disposal.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is crucial to handle **3-Iodo-2-methylpyridine** with the appropriate safety measures. This compound is classified as a flammable liquid and vapor, is harmful if swallowed or inhaled, toxic in contact with skin, and can cause severe skin burns, eye damage, and respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use safety glasses with side-shields or goggles, and a face shield.[1]
- Skin and Body Protection: Don flame-retardant antistatic protective clothing.[1]
- Respiratory Protection: If vapors or aerosols are generated, use a respirator with an appropriate filter.[1][2]

Handling and Storage:

- Work in a well-ventilated area, preferably under a chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing, and do not inhale the substance.[1][2]
- Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[1][4][5]
- Store the chemical in a locked-up area accessible only to authorized personnel.[1][5]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][5]

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Iodo-2-methylpyridine**, derived from safety data sheets.

Property	Value	Source
Melting Point/Range	-70 °C / -94 °F	Sigma-Aldrich[1]
Boiling Point/Range	128 - 129 °C / 262 - 264 °F	Sigma-Aldrich[1]
Density	0.943 g/cm³ at 25 °C / 77 °F	Sigma-Aldrich[1]
Flash Point	28 °C / 82 °F	CDN Isotopes[2]
Auto-ignition Temperature	537 °C / 999 °F	CDN Isotopes[2]

Step-by-Step Disposal Protocol

The disposal of **3-Iodo-2-methylpyridine** must be conducted in compliance with all national and local regulations. The primary route of disposal is through a licensed professional waste disposal service.

1. Waste Identification and Segregation:

- Designate **3-Iodo-2-methylpyridine** and any materials contaminated with it (e.g., absorbent pads, gloves, empty containers) as hazardous waste.
- Keep the waste in its original container or a clearly labeled, compatible container.[1] Do not mix it with other waste streams.[1]

2. Container Management:

- Ensure the waste container is tightly sealed to prevent leaks or vaporization.[1][4][5]
- Label the container clearly as "Hazardous Waste" and include the chemical name "**3-Iodo-2-methylpyridine**".

3. Spill Management:

- In the event of a spill, do not let the product enter drains.[1]
- Cover drains and collect the spill using an inert, liquid-absorbent material (e.g., Chemizorb®).[1]
- Place the contaminated absorbent material into a suitable, sealed container for disposal as hazardous waste.[2]

4. Professional Disposal:

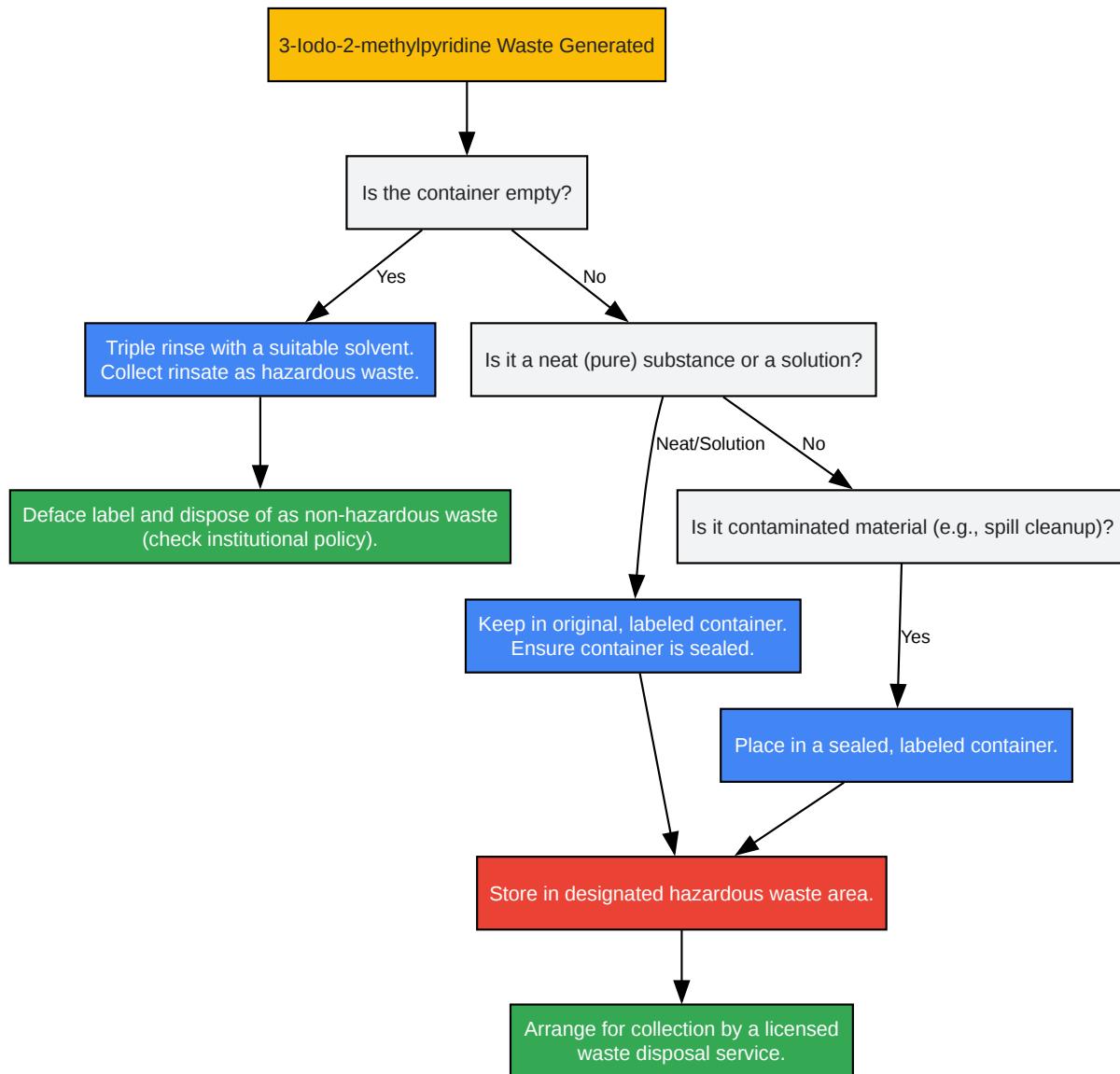
- Contact a licensed and approved waste disposal company to arrange for the collection and disposal of the **3-Iodo-2-methylpyridine** waste.[2] The material must be disposed of at an approved waste disposal plant.[1][4][5]
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) to ensure they have all the necessary information for safe handling and transport.

5. Decontamination:

- Thoroughly decontaminate any surfaces or equipment that came into contact with **3-Iodo-2-methylpyridine**.
- Wash hands and any exposed skin thoroughly after handling.[1][4][5]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Iodo-2-methylpyridine**.



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Caption: Disposal workflow for **3-Iodo-2-methylpyridine**.

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